

# Personal protective equipment for handling 3-Chloro-1-butene

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## Compound of Interest

Compound Name: 3-Chloro-1-butene

Cat. No.: B1220285

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## Essential Safety and Handling Guide for 3-Chloro-1-butene

This guide provides crucial safety and logistical information for the handling and disposal of **3-Chloro-1-butene**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **3-Chloro-1-butene**. The following table summarizes the recommended personal protective equipment.

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield are required.[1][2]
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Viton®) are necessary. It is recommended to consult the glove manufacturer's resistance data and to use double gloving.[1]
Body	A flame-retardant lab coat and a chemical-resistant apron should be worn.[1][3] For larger quantities or if there is a risk of splashing, a chemical-resistant suit is advised.[1]
Respiratory	Work must be conducted in a certified chemical fume hood.[1] If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
Footwear	Closed-toe, chemical-resistant shoes are required.[1]

## Quantitative Data Summary

The following table summarizes key quantitative data for **3-Chloro-1-butene** for easy reference.

Property	Value
Molecular Formula	C4H7Cl
Molecular Weight	90.55 g/mol <a href="#">[4]</a>
CAS Number	563-52-0 <a href="#">[3]</a>
Appearance	Clear colorless liquid <a href="#">[4]</a> <a href="#">[5]</a>
Odor	Pungent <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	-27 °C (-16.6 °F) - closed cup <a href="#">[2]</a>
Vapor Pressure	153.0 mmHg
Oral LD50 (rat)	355-405 mg/kg <a href="#">[5]</a>

## Experimental Protocol: Safe Handling Workflow

This section provides a step-by-step procedural guide for the safe handling of **3-Chloro-1-butene** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and functional.[\[1\]](#)
- Remove all potential ignition sources from the work area.[\[1\]](#)[\[6\]](#)
- Have appropriate spill control materials, such as absorbent pads and a neutralizer, readily available.[\[1\]](#)
- Ground and bond all containers and transfer equipment to prevent static electricity discharge.[\[1\]](#)[\[3\]](#)[\[7\]](#)

### 2. Handling:

- Wear all required PPE as specified in the table above.[\[3\]](#)

- Use only spark-proof tools.
- Work with the smallest quantity of the chemical necessary for the experiment.[1]
- Avoid inhaling vapors and direct contact with skin and eyes.[1]
- Keep containers tightly closed when not in use.[1][3][7]

#### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[3][6][8]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[1]
- Store in a flammable liquids cabinet.[1]
- Ensure containers are tightly sealed and clearly labeled.[1]

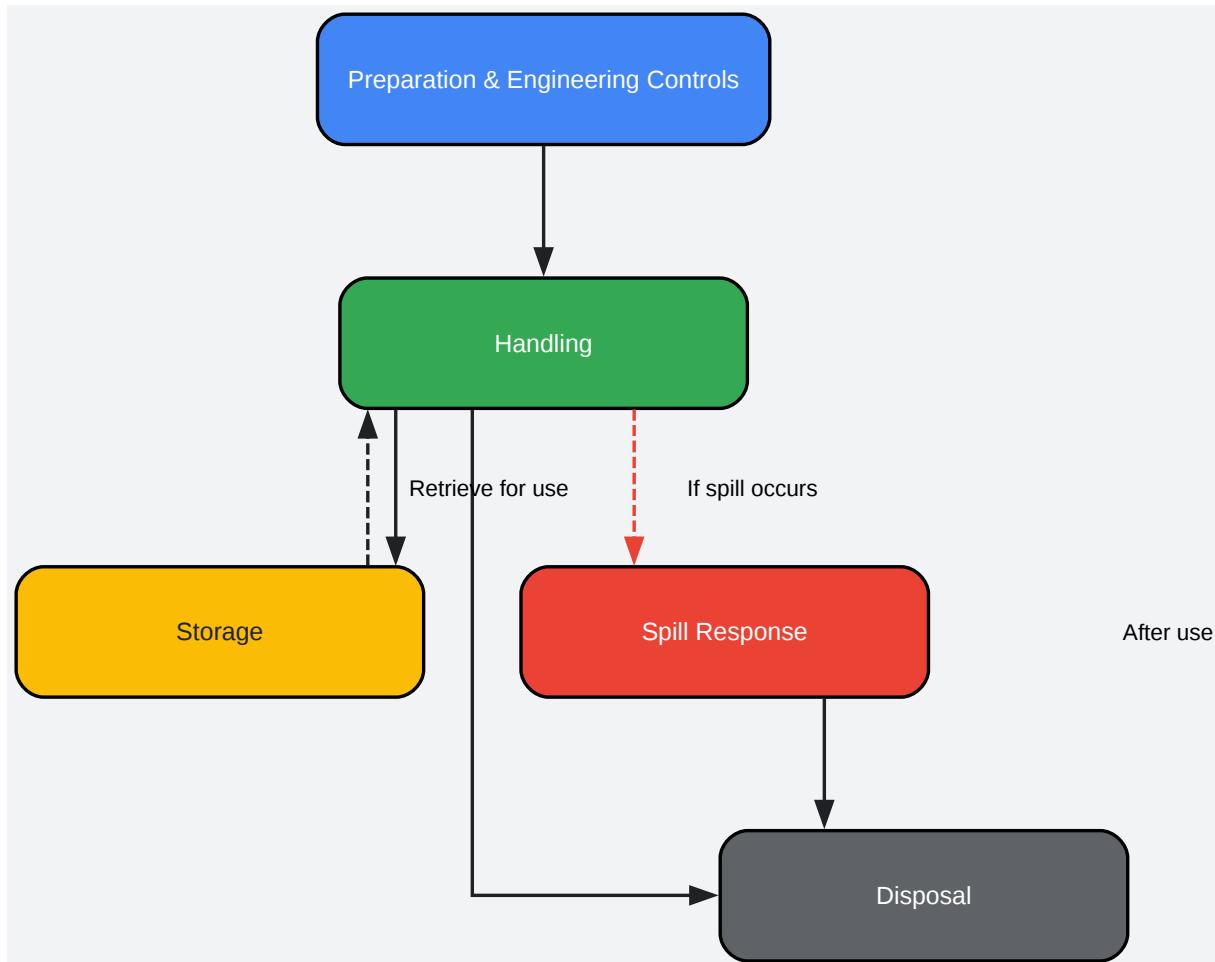
#### 4. Spill Response:

- In case of a large spill, evacuate the area immediately.[1]
- For small spills, if you are trained to do so, contain the spill with absorbent material.[1]
- Prevent the chemical from entering drains or waterways.[1][3]
- Ventilate the area and wash the spill site after the material has been removed.[1]
- Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.[1]

#### 5. Disposal:

- Dispose of **3-Chloro-1-butene** and any contaminated materials as hazardous waste.[8][9]
- Follow all local, state, and national regulations for hazardous waste disposal.[6][10]
- Do not mix with other waste streams.[10] Ensure the waste container is properly labeled with "HAZARDOUS WASTE" and the chemical name.[10]

## Safe Handling Workflow Diagram



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]

- 2. 3-Chloro-1-butene sodium/potassium carbonate stabilizer, 97 563-52-0 [sigmaaldrich.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 3-Chloro-1-butene | C4H7Cl | CID 11242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Chloro-1-butene - Hazardous Agents | Haz-Map [haz-map.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. 3-Chloro-1-butene | 563-52-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. nipissingu.ca [nipissingu.ca]
- 10. engineering.purdue.edu [engineering.purdue.edu]
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